

# An In-Depth Technical Guide to 3,3-Dichloropentane

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## Compound of Interest

Compound Name: 3,3-Dichloropentane

Cat. No.: B14706301

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,3-Dichloropentane**, including its chemical identifiers, physicochemical properties, a representative synthesis protocol, and safety information. This document is intended to serve as a valuable resource for professionals in the fields of chemical research and drug development.

## Chemical Identifiers and Properties

**3,3-Dichloropentane** is a geminal dihalide, a class of organic compounds that are valuable intermediates in organic synthesis. The following tables summarize its key identifiers and physicochemical properties.

### Table 1: Chemical Identifiers for 3,3-Dichloropentane[1] [2]

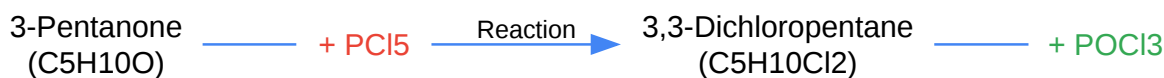
Identifier	Value
CAS Number	21571-91-5
IUPAC Name	3,3-dichloropentane
Molecular Formula	C5H10Cl2
SMILES	CCC(CC)(Cl)Cl
InChI	InChI=1S/C5H10Cl2/c1-3-5(6,7)4-2/h3-4H2,1-2H3
InChIKey	MOUDFOLIRVUWKC-UHFFFAOYSA-N

**Table 2: Physicochemical Properties of 3,3-Dichloropentane**

Property	Value	Source
Molecular Weight	141.04 g/mol	[1]
Density	1.049 g/cm <sup>3</sup> (estimate)	[2]
Boiling Point	130.85 °C	[2]
Melting Point	-75.05 °C (estimate)	[2]
Refractive Index	1.4400	[2]
Kovats Retention Index (polar column)	1074	[3]
Kovats Retention Index (non-polar column)	857	[4]

## Synthesis of 3,3-Dichloropentane

The primary method for the synthesis of **3,3-Dichloropentane** is the reaction of 3-pentanone with a chlorinating agent such as phosphorus pentachloride (PCl<sub>5</sub>). This reaction results in the formation of a geminal dichloride by replacing the carbonyl oxygen with two chlorine atoms.[5]  
[6]



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Caption: Synthesis of **3,3-Dichloropentane** from 3-Pentanone.

## Representative Experimental Protocol

While a specific, detailed experimental protocol for the synthesis of **3,3-Dichloropentane** is not readily available in the cited literature, a representative procedure can be outlined based on the general reaction of ketones with phosphorus pentachloride.<sup>[7][8]</sup>

Materials:

- 3-Pentanone
- Phosphorus pentachloride (PCl<sub>5</sub>)
- Anhydrous diethyl ether or other suitable inert solvent
- Ice bath
- Round-bottom flask with a reflux condenser and a dropping funnel
- Separatory funnel
- Sodium bicarbonate solution (saturated)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Rotary evaporator
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a dry round-bottom flask equipped with a stirrer, reflux condenser, and a dropping funnel, place a solution of 3-pentanone in an anhydrous inert solvent like diethyl ether. The apparatus should be protected from atmospheric moisture.
- **Addition of  $\text{PCl}_5$ :** Cool the flask in an ice bath. Slowly add phosphorus pentachloride to the stirred solution of 3-pentanone. The addition should be done portion-wise or as a solution in the same solvent to control the exothermic reaction.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and then gently reflux for a period of time to ensure the reaction goes to completion. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:** After the reaction is complete, cool the mixture and carefully pour it over crushed ice to decompose the excess  $\text{PCl}_5$  and the byproduct phosphoryl chloride ( $\text{POCl}_3$ ).
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer and wash it sequentially with water, saturated sodium bicarbonate solution (to neutralize any remaining acid), and finally with brine.
- **Drying and Solvent Removal:** Dry the organic layer over an anhydrous drying agent like magnesium sulfate or sodium sulfate. Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude **3,3-Dichloropentane** can be purified by fractional distillation under reduced pressure.

## Spectroscopic Data

While readily available spectra for **3,3-Dichloropentane** are limited, the expected NMR data can be predicted based on its structure. The NIST WebBook indicates the availability of mass spectrometry and gas chromatography data.<sup>[3][4]</sup>

- **$^1\text{H}$  NMR:** The proton NMR spectrum of **3,3-Dichloropentane** is expected to be simple due to the molecule's symmetry. It should exhibit a triplet corresponding to the two methyl ( $\text{CH}_3$ ) groups and a quartet for the two methylene ( $\text{CH}_2$ ) groups.

- $^{13}\text{C}$  NMR: The carbon NMR spectrum is also expected to be simple, showing signals for the methyl carbons, the methylene carbons, and the quaternary carbon bonded to the two chlorine atoms.
- Mass Spectrometry: Data is available through the NIST Mass Spectrometry Data Center.<sup>[1]</sup>

## Safety and Handling

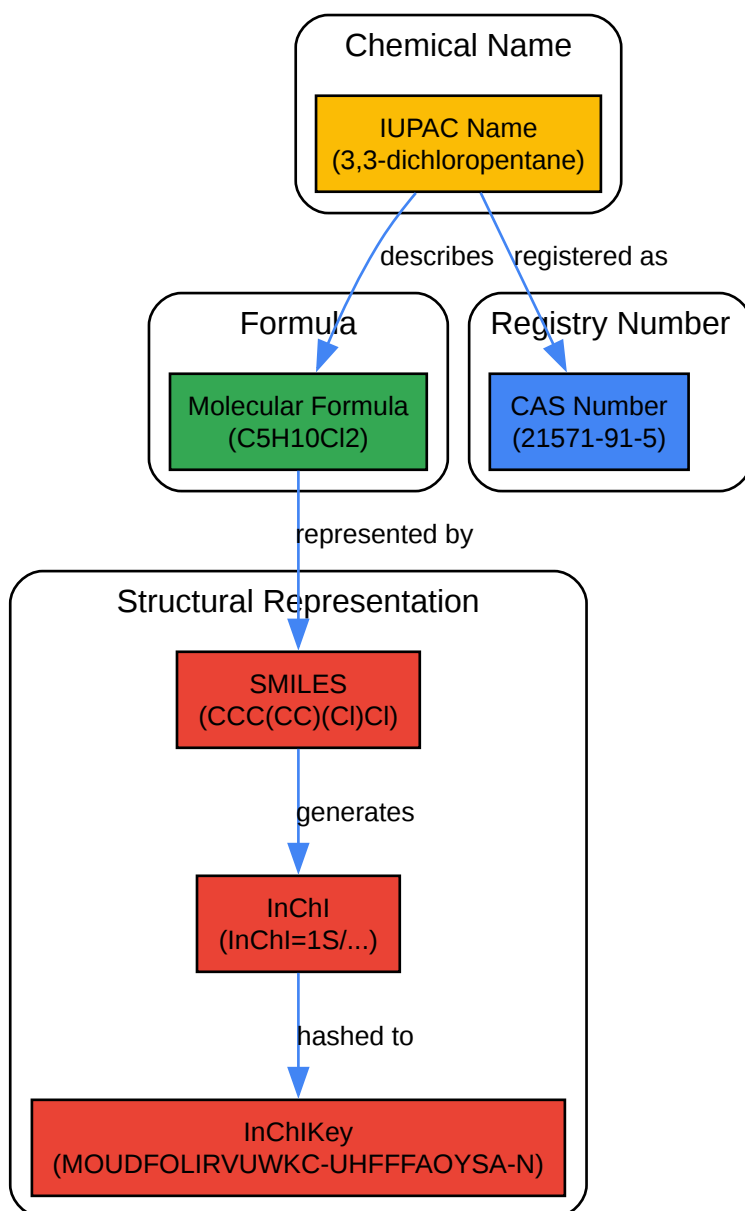
**3,3-Dichloropentane** is a chlorinated hydrocarbon and should be handled with appropriate safety precautions.

- Handling: Use in a well-ventilated area, preferably in a fume hood. Avoid contact with skin, eyes, and clothing. Avoid inhalation of vapors.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents.
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses with side shields, and a lab coat.

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

## Logical Relationship of Identifiers

The various chemical identifiers for **3,3-Dichloropentane** are interconnected and provide different ways to describe the same molecule.



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Caption: Interrelationship of **3,3-Dichloropentane** Identifiers.

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## References

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